

Preclinical Profile of AMG-8718: An In-depth Technical Guide

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Compound of Interest

Compound Name: AMG-8718

Cat. No.: B15617658

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This technical guide provides a comprehensive overview of the preclinical research on **AMG-8718**, a potent and orally active BACE1 inhibitor investigated for the treatment of Alzheimer's disease. This document summarizes the available quantitative data, details relevant experimental methodologies, and visualizes key biological pathways associated with the compound's mechanism of action and observed toxicology.

Core Data Presentation

The following tables summarize the key quantitative preclinical data for **AMG-8718**.

Table 1: In Vitro Potency and Selectivity

Target	IC50 (µM)	Source
BACE1	0.0007	[1]
BACE2	0.005	[1]

Table 2: In Vivo Efficacy in Rats (Amyloid- β Reduction)

Endpoint	EC50 (nM)	Time Point	Route of Administration	Source
CSF A β 40 Reduction	18	4 hours	Oral (p.o.)	[1]
Brain A β 40 Reduction	67	4 hours	Oral (p.o.)	[1]

Table 3: Pharmacokinetic Parameters

Species	Bioavailability (%)	Route of Administration	Source
Rat	70	Oral (p.o.)	[1]
Beagle Dog	96	Oral (p.o.)	[1]
Cynomolgus Monkey	101	Oral (p.o.)	[1]

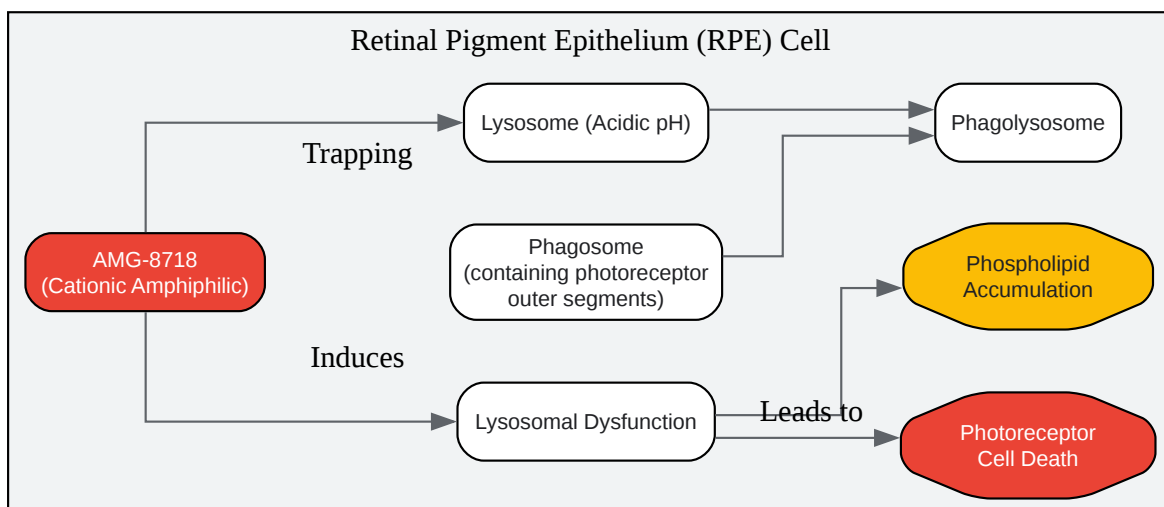
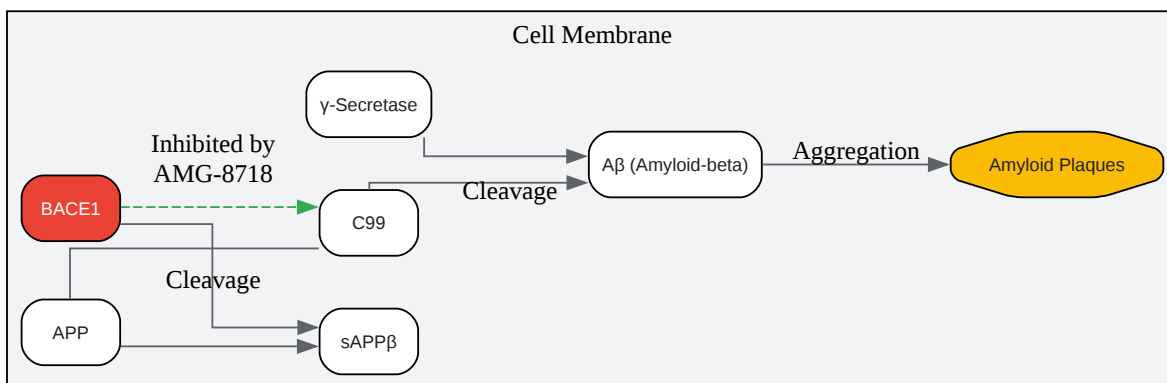
Table 4: In Vitro Safety Profile

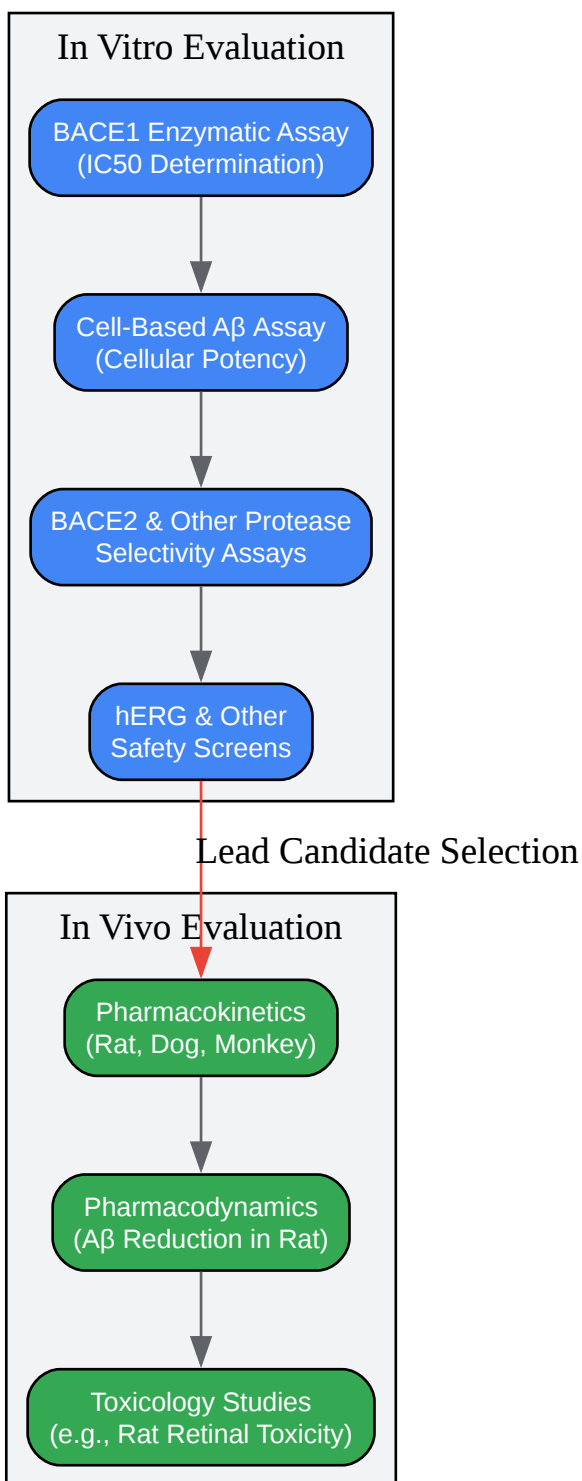
Parameter	Value	Source
hERG Binding Affinity (Ki)	>10 μ M	[1]

Signaling Pathways

BACE1 Signaling Pathway in Alzheimer's Disease

BACE1 (Beta-secretase 1) is a key enzyme in the amyloidogenic pathway, which leads to the production of amyloid-beta (A β) peptides that are central to the pathophysiology of Alzheimer's disease.[\[2\]](#) BACE1 cleaves the amyloid precursor protein (APP), initiating a cascade that results in the formation of A β plaques in the brain.[\[2\]](#)[\[3\]](#) **AMG-8718**, as a BACE1 inhibitor, is designed to block this initial cleavage step, thereby reducing the production of A β .[\[1\]](#)





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